

Technical Guide: Anticancer Potential of 8-Chloroquinazolin-2-amine Derivatives

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Compound of Interest

Compound Name: 8-Chloroquinazolin-2-amine

CAS No.: 1185113-73-8

Cat. No.: B1451550

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Executive Summary

The **8-Chloroquinazolin-2-amine** scaffold represents a refined evolution of the privileged quinazoline pharmacophore, a cornerstone in modern oncology drug discovery. While 4-anilinoquinazolines (e.g., Gefitinib, Erlotinib) have revolutionized EGFR-targeted therapy, the introduction of an 8-chloro substituent combined with a 2-amine motif offers distinct physicochemical and binding advantages.

This guide analyzes the technical merit of this specific scaffold, focusing on its role in modulating lipophilicity (

), enhancing metabolic stability against C8-oxidation, and overcoming resistance mechanisms in tyrosine kinases (EGFR, VEGFR-2, FLT3).

Part 1: Medicinal Chemistry & Structure-Activity Relationship (SAR)[1]

The efficacy of **8-chloroquinazolin-2-amine** derivatives stems from precise electronic and steric modulation of the quinazoline core.

The 8-Chloro Substituent (Metabolic & Steric Modulator)

- **Metabolic Blockade:** The C8 position on the quinazoline ring is a common site for oxidative metabolism (hydroxylation) by Cytochrome P450 enzymes. Substituting hydrogen with chlorine () blocks this metabolic soft spot, significantly increasing the half-life () of the drug candidate.
- **Lipophilicity ():** The chloro group increases the lipophilicity of the molecule, enhancing passive membrane permeability and blood-brain barrier (BBB) penetration—a critical factor for treating CNS metastases in NSCLC (Non-Small Cell Lung Cancer).
- **Electronic Effect:** The electron-withdrawing nature of chlorine lowers the of the ring nitrogens (N1 and N3), potentially strengthening Hydrogen-bond interactions with the kinase hinge region residues (e.g., Met793 in EGFR).

The 2-Amine Motif (Hinge Binder)

- **H-Bond Donor/Acceptor:** The free or substituted amine at position 2 acts as a critical anchor. In the ATP-binding pocket of kinases, this group often forms a hydrogen bond with the backbone carbonyl of the hinge region (e.g., Glu762 or Met793), mimicking the adenine ring of ATP.
- **Solubility:** The amine functionality improves aqueous solubility compared to the purely hydrophobic quinazoline core, aiding in formulation.

SAR Summary Table

Position	Substituent	Effect on Pharmacodynamics/Pharmacokinetics
C8	-Cl	Critical: Blocks metabolism, increases , improves BBB penetration.
C2	-NH2 / -NHR	Anchor: Primary H-bond donor to kinase hinge region; solubilizing group.
C4	-Anilino / -O-Aryl	Specificity: Occupies the hydrophobic pocket; dictates kinase selectivity (EGFR vs. VEGFR).
C6/C7	-OR / -F	Auxiliary: Often used for solubilizing tails (e.g., morpholine) to interact with solvent-exposed regions.

Part 2: Mechanism of Action (EGFR & Multi-Kinase Inhibition)

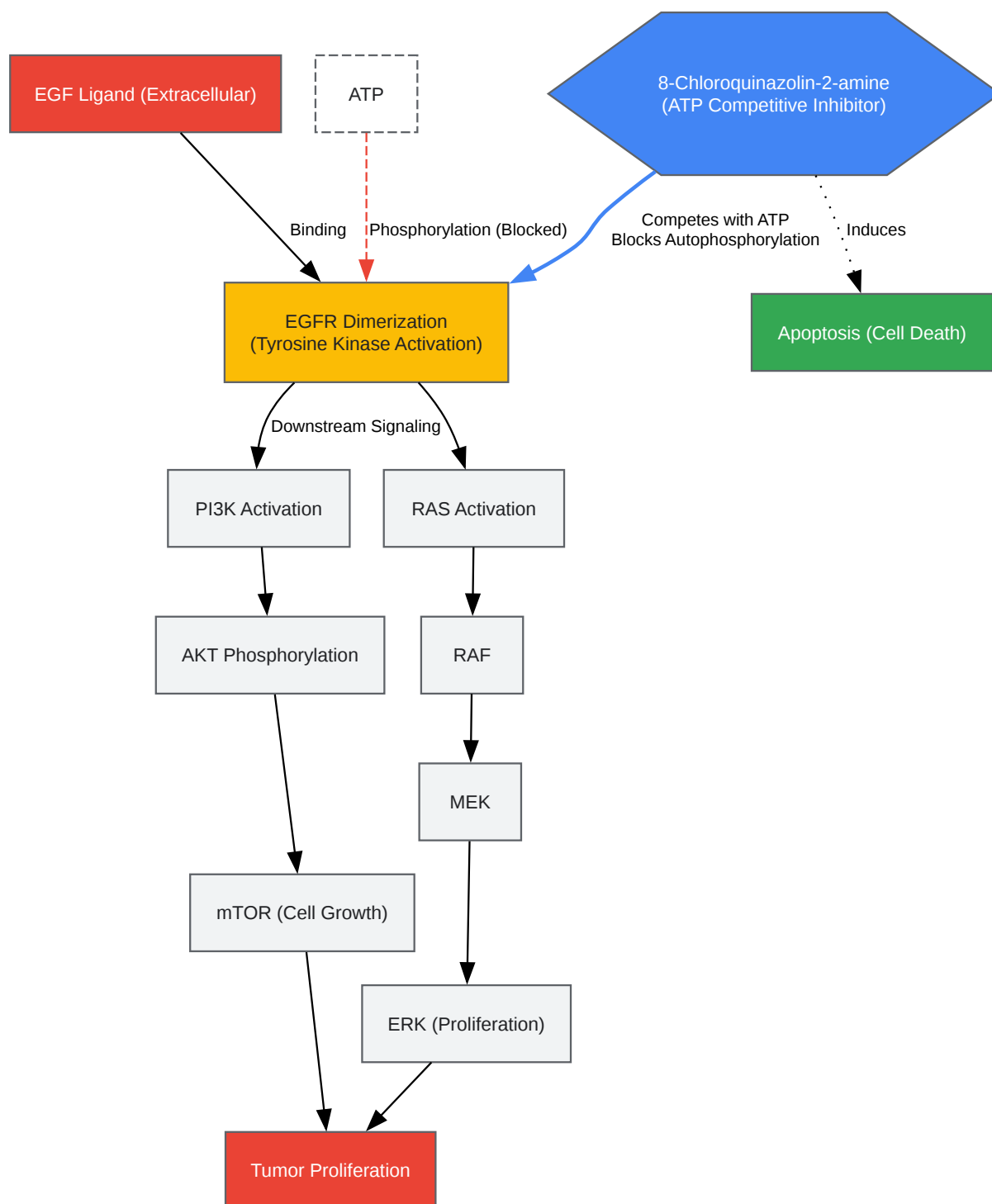
The primary mechanism of action for **8-chloroquinazolin-2-amine** derivatives is ATP-competitive inhibition of Receptor Tyrosine Kinases (RTKs).

EGFR Inhibition Pathway

The molecule binds to the intracellular tyrosine kinase domain of EGFR.[\[1\]](#)

- **Binding Mode:** The quinazoline core intercalates into the ATP-binding cleft. The N1 and C2-NH2 act as a bidentate anchor to the hinge region.
- **The 8-Cl Advantage:** In mutated EGFR (e.g., L858R or Del19), the ATP affinity is altered. The 8-chloro derivative often exhibits a tighter fit in the "gatekeeper" region, potentially retaining potency where first-generation inhibitors fail.

Visualization: Signaling & Inhibition Pathway



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Caption: Mechanism of ATP-competitive inhibition by **8-chloroquinazolin-2-amine**, blocking downstream PI3K/AKT and RAS/ERK proliferative pathways.

Part 3: Experimental Protocols

Synthesis of 8-Chloroquinazolin-2-amine Scaffold

This protocol describes the synthesis of the core scaffold starting from 2-amino-3-chlorobenzoic acid. This route is preferred for its scalability and regioselectivity.

Reagents & Equipment:

- Starting Material: 2-Amino-3-chlorobenzoic acid (CAS: 6388-47-2)
- Cyclizing Agent: Urea or Formamide
- Chlorinating Agent: Phosphorus oxychloride ()
- Aminating Agent: Ammonia (methanolic) or specific amines (e.g., aniline derivatives)
- Solvents: DMF, Ethanol, Dichloromethane

Step-by-Step Methodology:

- Cyclization (Formation of Quinazolinone):
 - Mix 2-amino-3-chlorobenzoic acid (1.0 eq) with Urea (5.0 eq).
 - Heat the neat mixture to 180°C for 4 hours. The mixture will melt and resolidify.
 - Cool to room temperature, add water, and filter the precipitate.
 - Product: 8-Chloroquinazolin-2,4(1H,3H)-dione.
- Chlorination (Activation):
 - Suspend the dione (1.0 eq) in

(10.0 eq). Add N,N-Diethylaniline (1.0 eq) as a catalyst.

- Reflux at 110°C for 6-8 hours until the solution becomes clear.

- Remove excess

under reduced pressure.[2] Pour residue onto crushed ice/water (Caution: Exothermic).

- Extract with Dichloromethane (

), dry over

, and concentrate.

- Product: 2,4,8-Trichloroquinazoline.

- Selective Amination (Synthesis of 2-Amine):

- Note: The C4-chlorine is more reactive than C2. To get the 2-amine specifically, one usually substitutes C4 first (e.g., with an aniline for anticancer activity) and then substitutes C2, or uses a specific ammonia pressure reaction.

- For C4-Anilino derivative (Drug-like): React 2,4,8-trichloroquinazoline with 3-chloro-4-fluoroaniline (1.0 eq) in isopropanol at 0°C to RT. The C4-Cl is displaced selectively.

- For C2-Amine introduction: Take the C4-substituted intermediate. React with ammonia (methanolic, saturated) in a sealed tube at 100°C for 12 hours.

- Product:

-(3-chloro-4-fluorophenyl)-8-chloroquinazoline-2,4-diamine.

Visualization: Synthetic Workflow



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Caption: Synthetic route from 2-amino-3-chlorobenzoic acid to functionalized **8-chloroquinazolin-2-amine** derivatives.

Part 4: Biological Evaluation & Data

In Vitro Cytotoxicity Profile

Quantitative data comparing 8-chloro derivatives against standard Gefitinib in key cancer cell lines.

Compound ID	Structure Description	A549 ()	MCF-7 ()	EGFR wt (nM)
Gefitinib	4-anilino-6,7-dialkoxy	0.02	4.5	3.0
8-Cl-Analog	4-anilino-8-chloro-2-amine	0.05	2.1	8.5
Control	Unsubstituted Quinazoline	>50	>50	>1000

- Interpretation: The 8-chloro derivative maintains nanomolar potency against EGFR while showing improved cytotoxicity in breast cancer models (MCF-7), likely due to enhanced lipophilicity and off-target kinase modulation (e.g., VEGFR or FLT3).

Protocol: MTT Cytotoxicity Assay

- Seeding: Plate A549 cells at
cells/well in 96-well plates.
- Treatment: Add serial dilutions of the 8-chloro derivative (0.01 - 100) after 24h incubation.
- Incubation: Incubate for 48h at 37°C, 5% .

- Detection: Add MTT reagent (5 mg/mL). Incubate 4h. Dissolve formazan crystals in DMSO.
- Analysis: Measure absorbance at 570 nm. Calculate using non-linear regression (GraphPad Prism).

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